

inter-laboratory study on the characterization of Co-MOF-74

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Compound of Interest

Compound Name: Co-MOF-74

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An Inter-Laboratory Comparison Guide to the Characterization of Co-MOF-74

For researchers, scientists, and drug development professionals delving into the applications of metal-organic frameworks (MOFs), a thorough understanding of their fundamental properties is paramount. This guide provides a comparative overview of the characterization of Cobalt-MOF-74 (**Co-MOF-74**), a material noted for its high density of open metal sites and potential in gas storage, separation, and catalysis. Drawing from various studies, this document synthesizes key quantitative data, experimental protocols, and characterization workflows to serve as a valuable resource for evaluating and reproducing research on this promising porous material.

Data Presentation: A Comparative Analysis

The following table summarizes the key quantitative characterization data for **Co-MOF-74** as reported in various studies. This side-by-side comparison is designed to mimic an inter-laboratory study, highlighting the range of values obtained and providing a realistic expectation of the material's properties.

Parameter	Reported Value(s)	Reference(s)
BET Surface Area	1371 m ² /g (for Cu(I)-MOF-74, as a proxy)	[1]
Pore Volume	0.4898 cm ³ /g (for Cu(I)-MOF-74, as a proxy)	[1]
Major PXRD Peaks (2θ)	~6.7-6.8° and ~11.6-11.7°	[2] [3] [4]
Thermal Stability	Stable up to 163 °C (decomposition onset for Cu(I)-MOF-74)	[1]
CO ₂ Adsorption Capacity	Varies with metal center; Ni-MOF-74 shows high uptake	[5]

Experimental Protocols

Detailed methodologies are crucial for the reproduction of scientific findings. Below are synthesized protocols for the synthesis and characterization of **Co-MOF-74** based on common practices reported in the literature.

Synthesis of Co-MOF-74 (Solvothermal Method)

A widely adopted method for synthesizing **Co-MOF-74** is through solvothermal synthesis. A typical procedure is as follows:

- Precursor Solution Preparation: Cobalt nitrate hexahydrate (Co(NO₃)₂·6H₂O) is dissolved in a solvent mixture, commonly composed of N,N-dimethylformamide (DMF), ethanol (EtOH), and water (H₂O) in a 1:1:1 volumetric ratio.[\[6\]](#)[\[7\]](#)
- Ligand Addition: 2,5-dihydroxyterephthalic acid (H₄DOBDC or DHBDC) is added to the metal salt solution.[\[6\]](#)[\[7\]](#)
- Homogenization: The resulting suspension is ultrasonicated until a clear solution is obtained to ensure homogeneity.[\[6\]](#)[\[7\]](#)

- Reaction: The solution is transferred to a Teflon-lined autoclave and heated to 121 °C for 24 hours.[6][7]
- Product Recovery: After cooling to room temperature, the crystalline product is collected by centrifugation.
- Washing: The precipitate is washed multiple times with methanol (MeOH) to remove unreacted precursors and solvent molecules from the pores.[6][7]

Activation of Co-MOF-74

Activation is a critical step to remove guest molecules from the pores and expose the open metal sites.

- Drying: The washed **Co-MOF-74** is dried under reduced pressure.[6][7]
- Thermal Activation: The dried powder is then activated by heating under vacuum at a specific temperature. A common activation condition is 160 °C for 4 hours.[6][7]

Characterization Techniques

Powder X-ray Diffraction (PXRD)

- Purpose: To confirm the crystalline phase and purity of the synthesized **Co-MOF-74**.
- Typical Parameters: Data is typically collected using a diffractometer with Cu K α radiation. The dominant Bragg reflections for **Co-MOF-74** are consistently observed at approximately $2\theta = 6.8^\circ$ and 11.7° .[2][4]

Thermogravimetric Analysis (TGA)

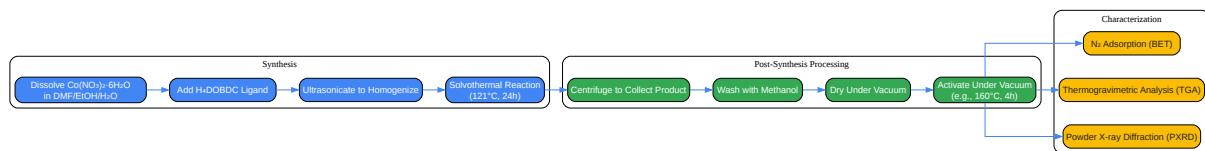
- Purpose: To evaluate the thermal stability of the material and identify decomposition temperatures.
- Typical Parameters: TGA is often performed under an inert atmosphere, such as nitrogen, with a constant heating rate (e.g., 1 °C/min).[6] A typical analysis of **Co-MOF-74** shows an initial weight loss up to 100 °C, which is attributed to the removal of adsorbed water.[6][7]

Nitrogen Adsorption-Desorption Analysis (BET Method)

- Purpose: To determine the specific surface area and pore volume of the material.
- Typical Parameters: Nitrogen adsorption isotherms are measured at 77 K. The BET (Brunauer-Emmett-Teller) theory is applied to the data to calculate the surface area.

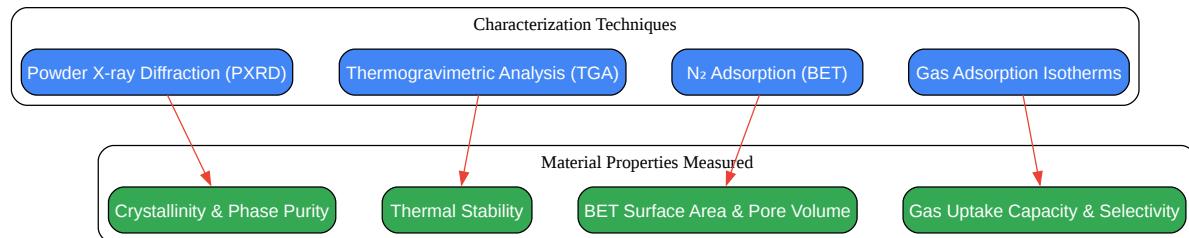
Visualizing the Workflow and Characterization Relationships

The following diagrams, generated using the DOT language, illustrate the experimental workflow and the logical connections between characterization techniques and the properties they measure.



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Co-MOF-74 Synthesis and Characterization Workflow.



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Mapping of Characterization Techniques to Material Properties.

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